

Essential Safety and Disposal Procedures for

Z795161988

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Z795161988

Cat. No.: B12383667

[Get Quote](#)

For Immediate Use by Laboratory Professionals

This document provides critical safety and disposal information for the chemical compound **Z795161988**, an inhibitor of the SARS-CoV-2 Nsp14 N7-Methyltransferase. Adherence to these guidelines is essential for ensuring laboratory safety and environmental protection. This information is intended for researchers, scientists, and drug development professionals.

Chemical Identification and Properties

A clear understanding of the compound's properties is the first step in safe handling and disposal.

Property	Value
Chemical Name	Z795161988
CAS Number	3034181-88-6
Molecular Formula	C16H12BrN3O4
Molecular Weight	390.19 g/mol
Description	An inhibitor of the SARS-CoV-2 Nsp14 N7-Methyltransferase.[1][2][3]
Use	For research use only. Not for human or veterinary therapeutic use.[4]
Storage (Powder)	-20°C for up to 3 years.[4]
Storage (In Solvent)	-80°C for up to 1 year.

Proper Disposal Procedures

As a brominated organic compound used in SARS-CoV-2 research, **Z795161988** must be treated as hazardous waste. The following step-by-step procedures are mandatory for its disposal.

1. Personal Protective Equipment (PPE): Before handling, ensure appropriate PPE is worn, including:

- Safety goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

2. Waste Segregation and Collection:

- Halogenated Organic Waste: Due to the presence of bromine, all waste containing **Z795161988** (both liquid and solid) must be segregated into a designated, clearly labeled "Halogenated Organic Waste" container.

- Liquid Waste: Collect all solutions containing **Z795161988** in a sealable, chemical-resistant container. Do not mix with non-halogenated waste.
- Solid Waste: Dispose of contaminated consumables such as gloves, pipette tips, and empty vials in a designated solid hazardous waste container.
- Sharps: Any needles or other sharps used in handling the compound must be disposed of in a designated sharps container.

3. Decontamination of Labware:

- Glassware and other reusable equipment that have come into contact with **Z795161988** should be decontaminated.
- A triple-rinse method with a suitable solvent (e.g., ethanol or acetone) is recommended.
- The first two rinses should be collected as halogenated organic waste.

4. Biohazardous Waste Considerations:

- Given its application in SARS-CoV-2 research, any materials that have come into contact with biological samples treated with **Z795161988** should be handled as biohazardous waste.
- Follow your institution's biosafety guidelines for the decontamination and disposal of potentially infectious materials, which may include autoclaving.

5. Final Disposal:

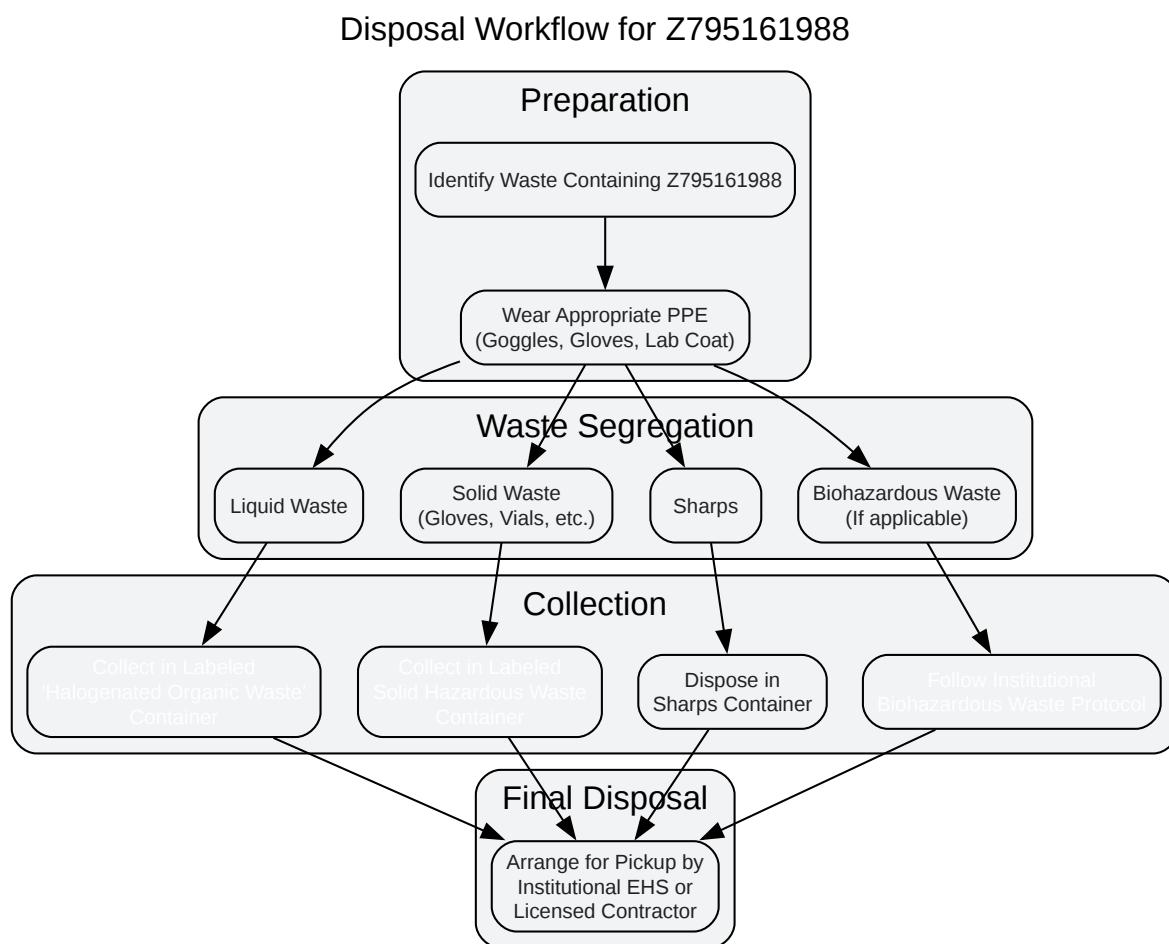
- All collected hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Do not pour **Z795161988** or its solutions down the drain.

Experimental Protocols and Signaling Pathways

Currently, detailed experimental protocols for the use of **Z795161988** are not publicly available. Researchers should develop their own protocols based on the specific requirements of their experiments, adhering to standard laboratory safety practices.

The compound **Z795161988** acts as an inhibitor of the SARS-CoV-2 Nsp14 N7-Methyltransferase. This enzyme is crucial for the virus's ability to cap its messenger RNA (mRNA), a process that protects the viral RNA from degradation and allows it to be translated by the host cell's machinery. By inhibiting this enzyme, **Z795161988** disrupts viral replication.

Below is a diagram illustrating the logical workflow for the proper disposal of **Z795161988**.



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **Z795161988**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. Safe Laboratory Practices: Handling and Disposing of Organic Substances - HSC Chemistry [hscprep.com.au]
- 3. tomy.amuzainc.com [tomy.amuzainc.com]
- 4. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for Z795161988]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12383667#z795161988-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com